

1,4-Diacetoxybutane: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 1,4-Diacetoxybutane

Cat. No.: B3422659

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An in-depth exploration of the synonyms, properties, synthesis, and applications of **1,4-Diacetoxybutane**, a versatile intermediate in chemical synthesis.

This technical guide provides a detailed overview of **1,4-Diacetoxybutane**, also known by various synonyms and alternative names. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who utilize this compound in their work. This document consolidates key data, outlines experimental protocols, and illustrates the relationships between its various nomenclatures.

Synonyms and Alternative Names

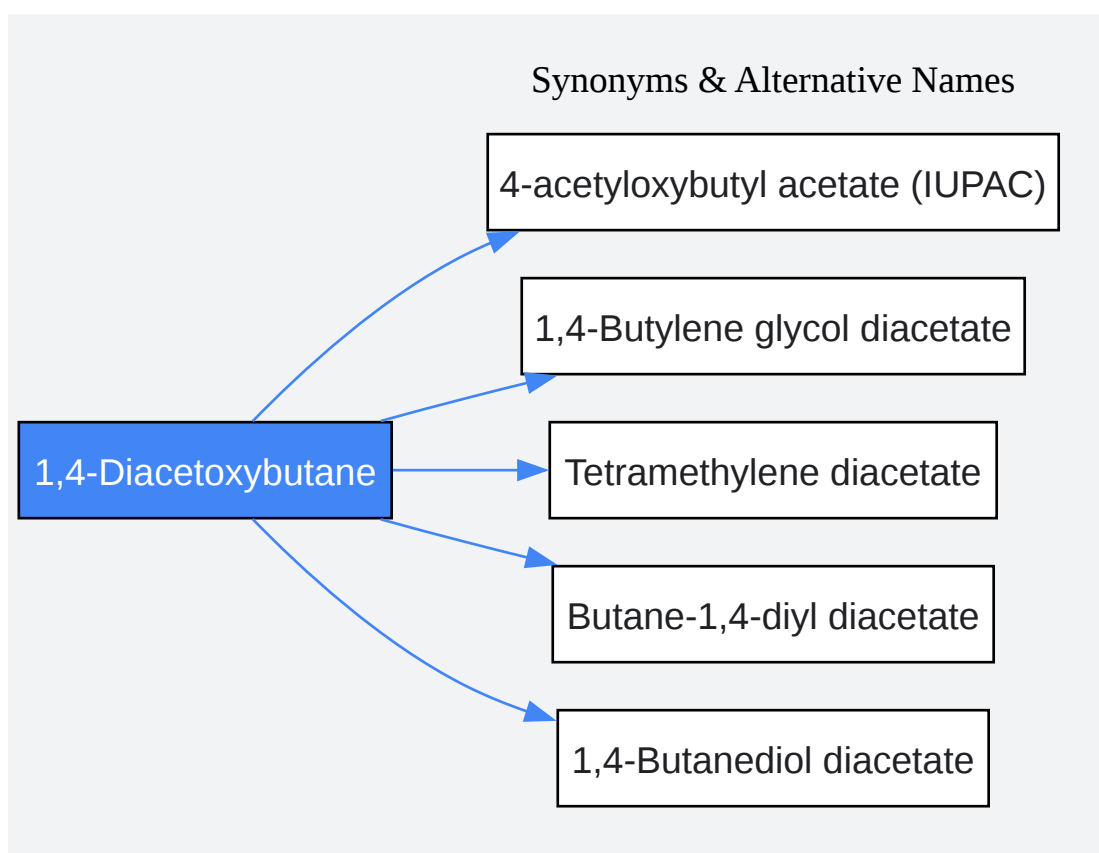
1,4-Diacetoxybutane is known by a variety of names in scientific literature and commercial listings. Understanding these different nomenclatures is crucial for effective literature searches and chemical sourcing. The compound is systematically named as 4-acetyloxybutyl acetate according to IUPAC nomenclature.

Other commonly used synonyms and alternative names include:

- 1,4-Butanediol diacetate[1][2]
- Butane-1,4-diyl diacetate
- Tetramethylene diacetate[1]
- 1,4-Butylene glycol diacetate[2]

- Tetramethylene acetate[2]
- Butylene glycol diacetate[2]
- 1,4-Butanediol, 1,4-diacetate[2]
- NSC 67924[2]

The relationship between the primary name and its key synonyms is visualized in the diagram below.



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Caption: Relationship between **1,4-Diacetoxybutane** and its common synonyms.

Physicochemical Properties

A summary of the key physical and chemical properties of **1,4-Diacetoxybutane** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₈ H ₁₄ O ₄
Molecular Weight	174.19 g/mol
CAS Number	628-67-1[2]
Appearance	Colorless to almost colorless liquid[3]
Melting Point	12.00 °C
Boiling Point	229.00 °C @ 760.00 mm Hg
Flash Point	221.00 °F (105.20 °C) (estimated)
Vapor Pressure	0.100000 mmHg @ 25.00 °C (estimated)

Spectroscopic Data

Spectroscopic data is essential for the structural confirmation of **1,4-Diacetoxybutane**. The NIST WebBook provides access to IR and mass spectrometry data for this compound.[4][5][6] Additionally, ¹H NMR spectral data is available, showing characteristic shifts at approximately 4.103 ppm, 2.051 ppm, and 1.720 ppm in CDCl₃. [7]

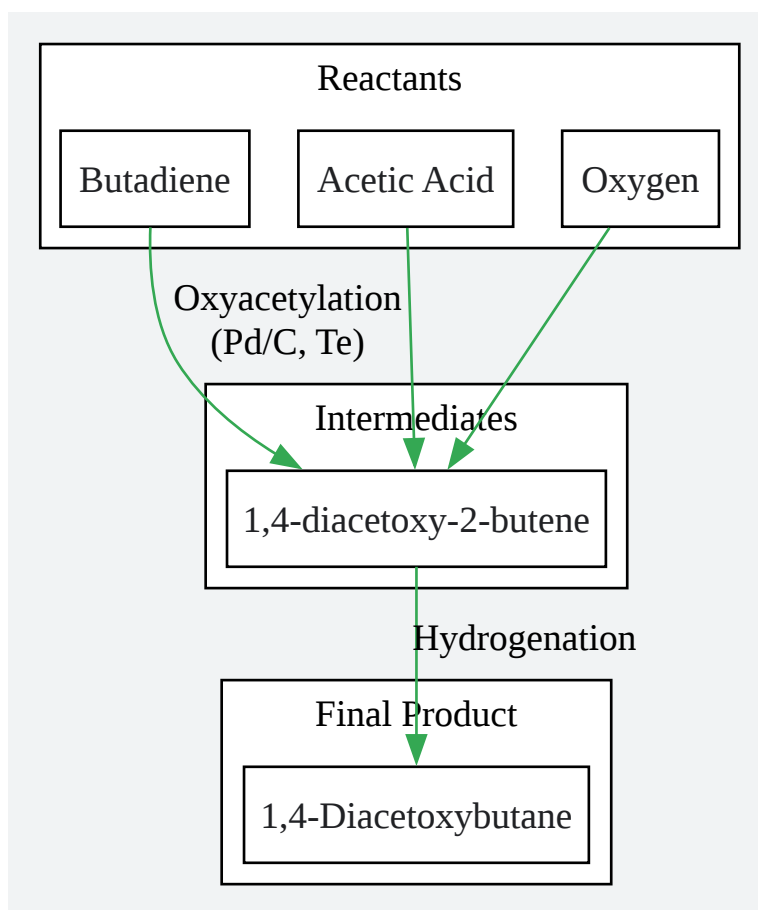
Experimental Protocols

The synthesis of **1,4-Diacetoxybutane** is a critical process for its application in further chemical transformations. Below are detailed methodologies for its preparation.

Synthesis of 1,4-Diacetoxybutane via Hydrogenation of 1,4-Diacetoxy-2-butene

A common industrial method involves the hydrogenation of 1,4-diacetoxy-2-butene.[8]

Reaction Workflow:



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Caption: Workflow for the synthesis of **1,4-Diacetoxybutane**.

Detailed Methodology:

- **Oxyacetylation of Butadiene:** In the initial step, butadiene and acetic acid undergo oxyacetylation in the liquid phase to produce 1,4-diacetoxy-2-butene. This reaction is typically carried out at approximately 70 °C and 70 bar pressure over a Palladium on carbon (Pd/C) catalyst promoted with tellurium (Te). This step achieves a selectivity of over 90%.^[8]
- **Hydrogenation:** The resulting 1,4-diacetoxy-2-butene is then hydrogenated in the liquid phase. This reaction is conducted at around 60 °C and 50 bar using a conventional hydrogenation catalyst. The selectivity for **1,4-diacetoxybutane** in this step is greater than 98%.^[8] A patent describes a specific example where 1,4-diacetoxybutene is hydrogenated in a titanium reaction kettle with a platinum-based catalyst on an activated carbon carrier. The

reaction is run at 60°C and 3.0 MPa hydrogen pressure for 90 minutes, yielding **1,4-diacetoxybutane** with high selectivity.[9]

Applications in Research and Drug Development

1,4-Diacetoxybutane serves as a crucial intermediate in the synthesis of 1,4-butanediol (BDO), a significant industrial chemical.[10][11] The hydrolysis of **1,4-diacetoxybutane** yields 1,4-butanediol.[10]

1,4-Butanediol itself has extensive applications in the chemical industry, including:

- The production of tetrahydrofuran (THF), a valuable solvent.[12]
- The manufacture of plastics, elastic fibers, and polyurethanes.[12]
- As a raw material for polybutylene terephthalate (PBT) and γ-butyrolactone (GBL).[13]

While direct applications of **1,4-diacetoxybutane** in drug development are not extensively documented, its role as a precursor to 1,4-butanediol and its derivatives makes it an important compound for synthetic chemists. The diacetate functionality can serve as a protecting group for the diol, which can be deprotected under specific conditions. This strategy is valuable in multi-step organic syntheses, which are common in the development of pharmaceutical compounds.

Furthermore, the related compound, butane-1,4-diyl diacetoacetate, is highlighted as a versatile building block in the synthesis of complex heterocyclic scaffolds for drug discovery.[14] This suggests that derivatives of **1,4-diacetoxybutane** can play a significant role in the construction of novel molecular architectures for therapeutic applications. The synthesis of such derivatives often involves the diol precursor, 1,4-butanediol, which is readily obtained from **1,4-diacetoxybutane**.

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